

Mechanism of Action: Syk Inhibition

Author: Smolecule Technical Support Team. **Date:** February 2026

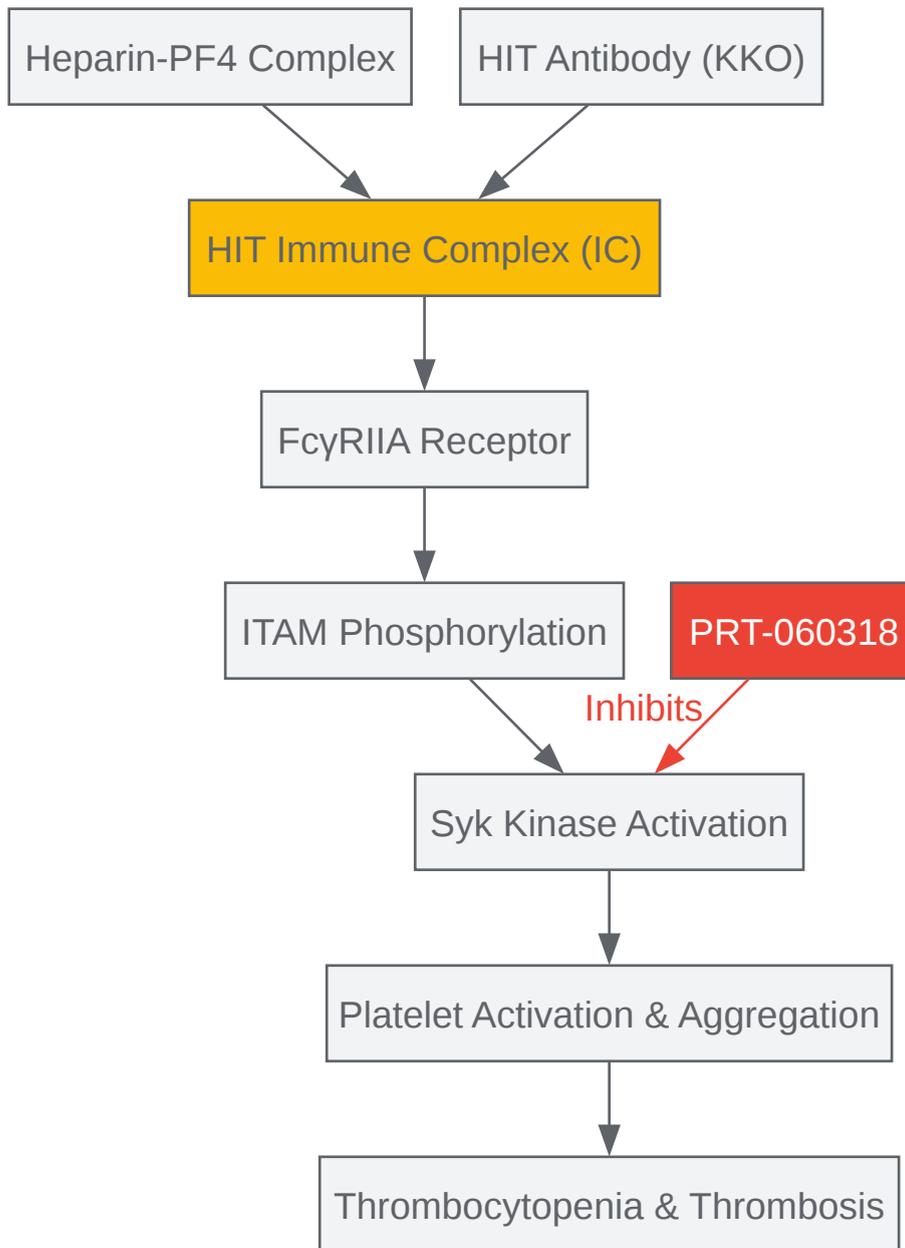
Compound Focus: PRT-060318

Cat. No.: S548131

Get Quote

PRT-060318 (also known as PRT318) is a novel, potent, and **selective inhibitor of the spleen tyrosine kinase (Syk)**. Its proposed mechanism of action for treating Heparin-Induced Thrombocytopenia (HIT) involves interrupting the FcγRIIA signaling pathway within platelets [1].

The diagram below illustrates the proposed signaling pathway involved in HIT and the point of inhibition for **PRT-060318**.



[Click to download full resolution via product page](#)

Efficacy Data from Transgenic HIT Mouse Model

The primary data on the efficacy of **PRT-060318** comes from a study using a transgenic mouse model that expresses human platelet factor 4 (PF4) and FcγRIIA, replicating key features of the human HIT condition [2] [1].

The table below summarizes the key in vitro and in vivo findings from this study:

Experimental Model	Assay/Readout	Key Findings with PRT-060318
In Vitro / Human Platelets	Platelet Aggregation (HIT IC)	Complete inhibition of aggregation induced by HIT immune complexes [2].
	Serotonin Release Assay (SRA)	Inhibition of platelet activation in the presence of human HIT sera (at 1.0 μ M) [1].
	Specificity	Inhibited Convulxin (GPVI)-induced aggregation, but not ADP or thrombin-induced aggregation [1] [3].
In Vivo / HIT Mouse Model	Thrombocytopenia (Nadir Platelet Count)	Significantly higher platelet counts in treated mice vs. controls [2].
	Thrombosis (Lung Thrombosis Score)	Significantly reduced thrombosis in the lungs of treated mice [2] [1].
	Bleeding Time (Pig Model)	No prolongation of ear bleeding time, unlike traditional anticoagulants [3].

Detailed Experimental Protocols

For research reproducibility, here are the key methodological details from the cited study.

- **In Vitro Platelet Aggregation** [1]: Human platelet-rich plasma (PRP) was incubated with pre-formed ultra-large heparin-PF4 complexes and **PRT-060318** (0-3 μ M) for 15 minutes at 37°C with stirring. Aggregation was initiated by adding the HIT-like monoclonal antibody KKO (80 μ g/mL final concentration), and the final percentage aggregation was recorded.
- **Serotonin Release Assay (SRA)** [1]: Washed platelets loaded with 14 C-serotonin were incubated with **PRT-060318** (1.0 μ M) before the addition of 0.1 or 100 IU/mL heparin and HIT sera. After incubation, platelets were centrifuged, and the released 14 C-serotonin in the supernatant was measured by scintillation counting. A positive result was defined as >20% release with low heparin and <20% with high heparin.

- **In Vivo HIT Mouse Model** [2] [1]:
 - **Animal Model:** Transgenic mice homozygous for human PF4 and FcγRIIA.
 - **HIT Induction:** Mice were injected with KKO antibody (20 mg/kg, i.p.) on day 0.
 - **Treatment:** The experimental group received **PRT-060318** (30 mg/kg) orally via gavage twice daily on days 1-7. The control group received vehicle.
 - **Co-treatment:** All mice received heparin (1600 U/kg, s.c.) once daily.
 - **Monitoring:** Platelet counts were measured over 7 days. Thrombosis was assessed using a novel imaging technique involving infusion of fluorescently labeled platelets and ex vivo imaging of lungs.

Conclusion and Research Context

In summary, **PRT-060318** demonstrated high efficacy in preventing the core pathological features of HIT in a validated preclinical model. Its mechanism—**selective Syk inhibition**—targets the underlying immune activation, potentially offering a more targeted approach than general anticoagulation [2] [1].

It is important to note that the commercial sources uniformly state that **PRT-060318** is "**for research use only**" and not for human diagnosis or treatment [4] [3] [5]. The data presented provides a strong foundation for further investigation and drug development.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. PRT-060318, a novel Syk inhibitor, prevents heparin-induced ... [pmc.ncbi.nlm.nih.gov]
2. - PRT , a novel Syk inhibitor, prevents heparin-induced... 060318 [pubmed.ncbi.nlm.nih.gov]
3. - PRT 3HCl | inhibitor of the Syk tyrosine kinase | CAS N/A | Buy... 060318 [invivochem.com]
4. PRT-060318 (PRT318) | Syk Inhibitor | MedChemExpress [medchemexpress.com]
5. PRT-060318 2HCl | Syk inhibitor - Selleck Chemicals [selleckchem.com]

To cite this document: Smolecule. [Mechanism of Action: Syk Inhibition]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548131#prt-060318-efficacy-hit-model-mouse>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com